

2-Amino-3-hydroxypropanenitrile experimental protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Amino-3-hydroxypropanenitrile

CAS No.: 125310-61-4

Cat. No.: B2468834

[Get Quote](#)

An In-depth Technical Guide to the Synthesis and Characterization of **2-Amino-3-hydroxypropanenitrile**

Authored by: A Senior Application Scientist

Introduction

2-Amino-3-hydroxypropanenitrile, also known as serinenitrile, is a crucial bifunctional molecule of significant interest in organic synthesis and drug development.^[1] Its structure incorporates a primary amine, a hydroxyl group, and a nitrile, making it a versatile precursor for the synthesis of various biologically active compounds, most notably the proteinogenic amino acid, serine.^[2] The strategic placement of these functional groups allows for a wide range of chemical transformations, rendering it a valuable building block for novel therapeutics and complex molecular architectures.

This application note provides a comprehensive guide for researchers, chemists, and drug development professionals on the experimental protocol for the synthesis, purification, and characterization of **2-amino-3-hydroxypropanenitrile**. The methodologies detailed herein are

grounded in established chemical principles, with a focus on explaining the causality behind experimental choices to ensure both success and safety.

PART 1: Critical Safety Precautions

The synthesis of **2-amino-3-hydroxypropanenitrile** involves the use of highly toxic and hazardous materials, particularly cyanide salts or hydrogen cyanide. All experimental work must be conducted within a certified chemical fume hood, and appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and nitrile gloves, must be worn at all times.

Hazard Identification:

- Cyanide Compounds (e.g., KCN, NaCN, HCN): Highly toxic if swallowed, inhaled, or in contact with skin. Contact with acids liberates extremely toxic hydrogen cyanide gas.
- **2-Amino-3-hydroxypropanenitrile** Hydrochloride: Harmful if swallowed, in contact with skin, or if inhaled. It can cause serious eye irritation and skin irritation, and may cause respiratory irritation.^{[3][4]}
- Glycolaldehyde (Starting Material): A reactive aldehyde that can be irritating.
- Solvents (e.g., Methanol, Ether): Flammable and toxic.

Emergency Procedures:

- Cyanide Exposure: In case of contact, immediately flush the affected area with copious amounts of water and seek urgent medical attention. Have a cyanide antidote kit available and ensure all personnel are trained in its use.
- General Handling: All chemical waste must be quenched and disposed of in accordance with institutional and local environmental regulations. A basic solution (e.g., sodium hypochlorite) should be used to neutralize any residual cyanide on glassware or work surfaces.

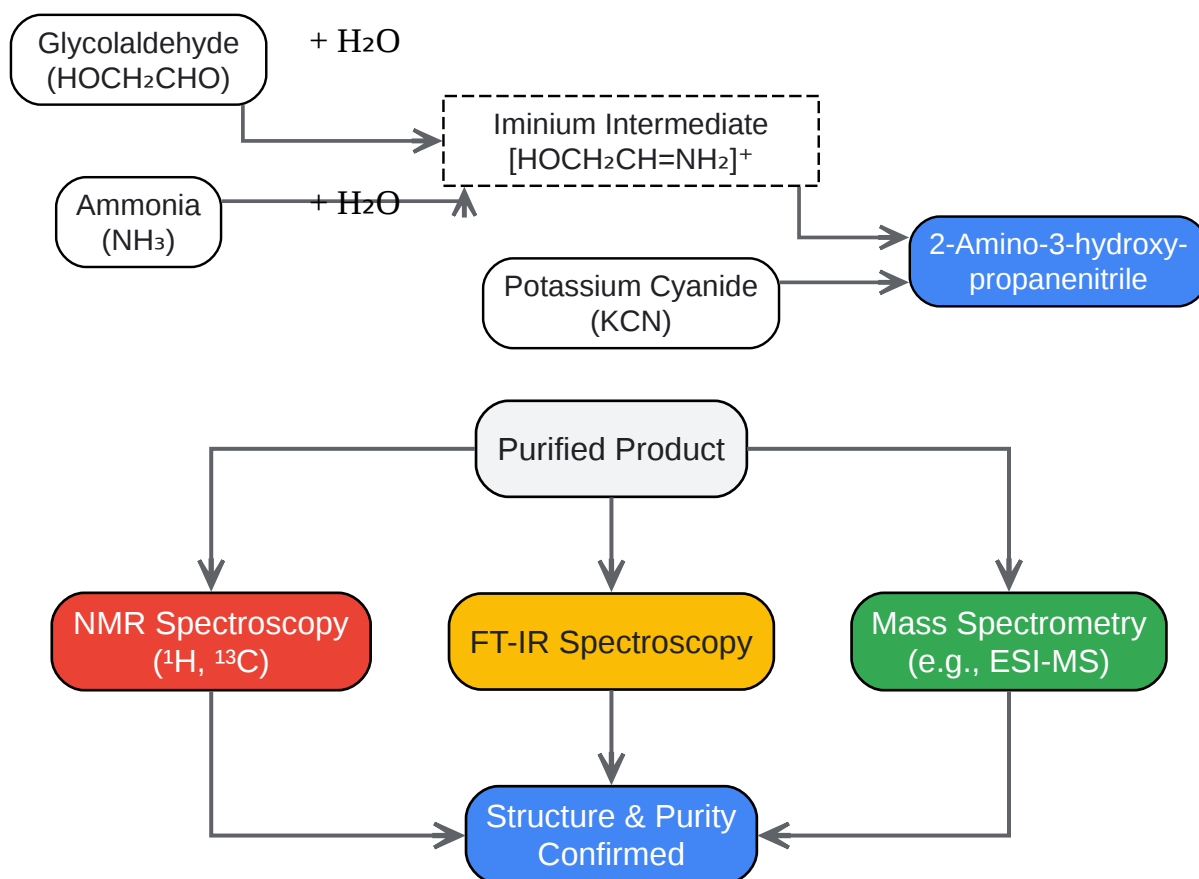
PART 2: Synthesis via Strecker Reaction

The most direct and established method for synthesizing α -amino nitriles is the Strecker synthesis.^[5] This reaction classically involves a one-pot, three-component reaction between an

aldehyde, ammonia, and a cyanide source.[6] The mechanism proceeds through the initial formation of an imine from the aldehyde and ammonia, which is then attacked by the cyanide ion to form the α -amino nitrile.[5][6]

Reaction Scheme

The synthesis of **2-amino-3-hydroxypropanenitrile** begins with glycolaldehyde, the simplest hydroxy aldehyde.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-Amino-3-hydroxypropanenitrile | C₃H₆N₂O | CID 14656672 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. US5030750A - Process for preparing DL-serine and process for separation and purification of the same - Google Patents \[patents.google.com\]](#)
- [3. chemical-label.com \[chemical-label.com\]](#)
- [4. 2-Amino-3-hydroxypropanenitrile hydrochloride | 1461707-49-2 \[sigmaaldrich.com\]](#)
- [5. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [6. Strecker amino acid synthesis - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [2-Amino-3-hydroxypropanenitrile experimental protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2468834/docs#2-amino-3-hydroxypropanenitrile-experimental-protocol\]](https://www.benchchem.com/product/b2468834/docs#2-amino-3-hydroxypropanenitrile-experimental-protocol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check